

Operational Guide: Disposal of 1-Chloro-2-cyclohexylbenzene[1][2]

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Compound of Interest

Compound Name: 1-Chloro-2-cyclohexylbenzene

CAS No.: 91766-85-7

Cat. No.: B1625857

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Executive Summary & Chemical Identity

1-Chloro-2-cyclohexylbenzene (CAS: 91766-85-7) is a halogenated aromatic hydrocarbon often used as a specialized intermediate in liquid crystal synthesis and as a high-boiling heat transfer fluid.[1][2][3]

Unlike standard organic solvents (e.g., acetone, ethanol), this compound possesses a chlorine substituent on the aromatic ring.[2] This structural feature dictates a strict "Zero-Drain" policy and requires segregation into Halogenated Waste streams. Misclassification of this waste stream can result in severe regulatory fines (RCRA/EPA) and damage to downstream incineration catalysts.

Chemical Attribute	Specification
CAS Number	91766-85-7
Molecular Formula	C ₁₂ H ₁₅ Cl
Flash Point	>100°C (Combustible, not highly flammable)
Solubility	Lipophilic (LogP ~5.2); Insoluble in water
Primary Hazards	Skin Irritant (H315), Eye Irritant (H319), Aquatic Chronic 1 (H410)
Waste Classification	Halogenated Organic Solvent Waste

The "Why": Scientific Rationale for Segregation

As researchers, we must understand the causality behind disposal protocols to ensure compliance.

- **Combustion Chemistry & Dioxin Formation:** When non-halogenated waste is incinerated, it burns cleanly to CO₂ and H₂O. However, **1-Chloro-2-cyclohexylbenzene** contains chlorine. [1][2][3] Upon combustion at standard temperatures (<850°C), chlorine atoms can recombine with organic rings to form Polychlorinated Dibenzodioxins (PCDDs) and Furans—some of the most potent environmental toxins known.
 - **Operational Implication:** This waste must be sent to specialized high-temperature incinerators (>1100°C) equipped with rapid quench systems and acid gas scrubbers (to capture HCl).[2]
- **Catalytic Poisoning:** Many standard waste oxidizers use precious metal catalysts (Platinum/Palladium). Halogens (Cl, Br, I) bind irreversibly to these active sites, poisoning the catalyst and rendering the emission control system ineffective.[2]
 - **Operational Implication:** Never pour this compound into a "General Organic" or "Non-Halogenated" carboy. Even 1% contamination renders the entire container "Halogenated," tripling the disposal cost.

- Bioaccumulation Potential: With a LogP > 5, this compound is highly lipophilic. If released into the sewer, it will not degrade in water treatment plants but will instead adsorb to sludge and bioaccumulate in aquatic organisms.

Step-by-Step Disposal Protocol

Phase 1: Pre-Treatment & Segregation

- PPE Requirements: Nitrile gloves (0.11mm minimum thickness), safety goggles, and lab coat. Use a fume hood due to potential volatility and irritation.
- Vessel Selection: Use High-Density Polyethylene (HDPE) or Glass containers.^[2] Avoid low-grade plastics that may swell upon long-term exposure to aromatics.^{[1][2]}

Phase 2: Waste Stream Allocation

Follow this logic to determine the correct waste container:

- Pure/Stock Chemical:
 - Label as "Halogenated Organic Waste."
 - List constituents: "**1-Chloro-2-cyclohexylbenzene** >95%."^{[1][2][4]}
- Reaction Mixtures (Mixed Solvents):
 - Scenario: You dissolved the compound in Dichloromethane (DCM).
 - Action: Dispose in Halogenated Waste.
 - Scenario: You dissolved the compound in Acetone or Ethyl Acetate.
 - Action: CRITICAL: Dispose in Halogenated Waste. The presence of the chloro-aromatic overrides the non-halogenated solvent.^[2]
- Aqueous Extractions (Separatory Funnel Waste):
 - The aqueous layer may contain trace amounts of the compound.

- Collect in a separate container labeled "Aqueous Waste - Toxic/Trace Organics." Do not pour down the sink.

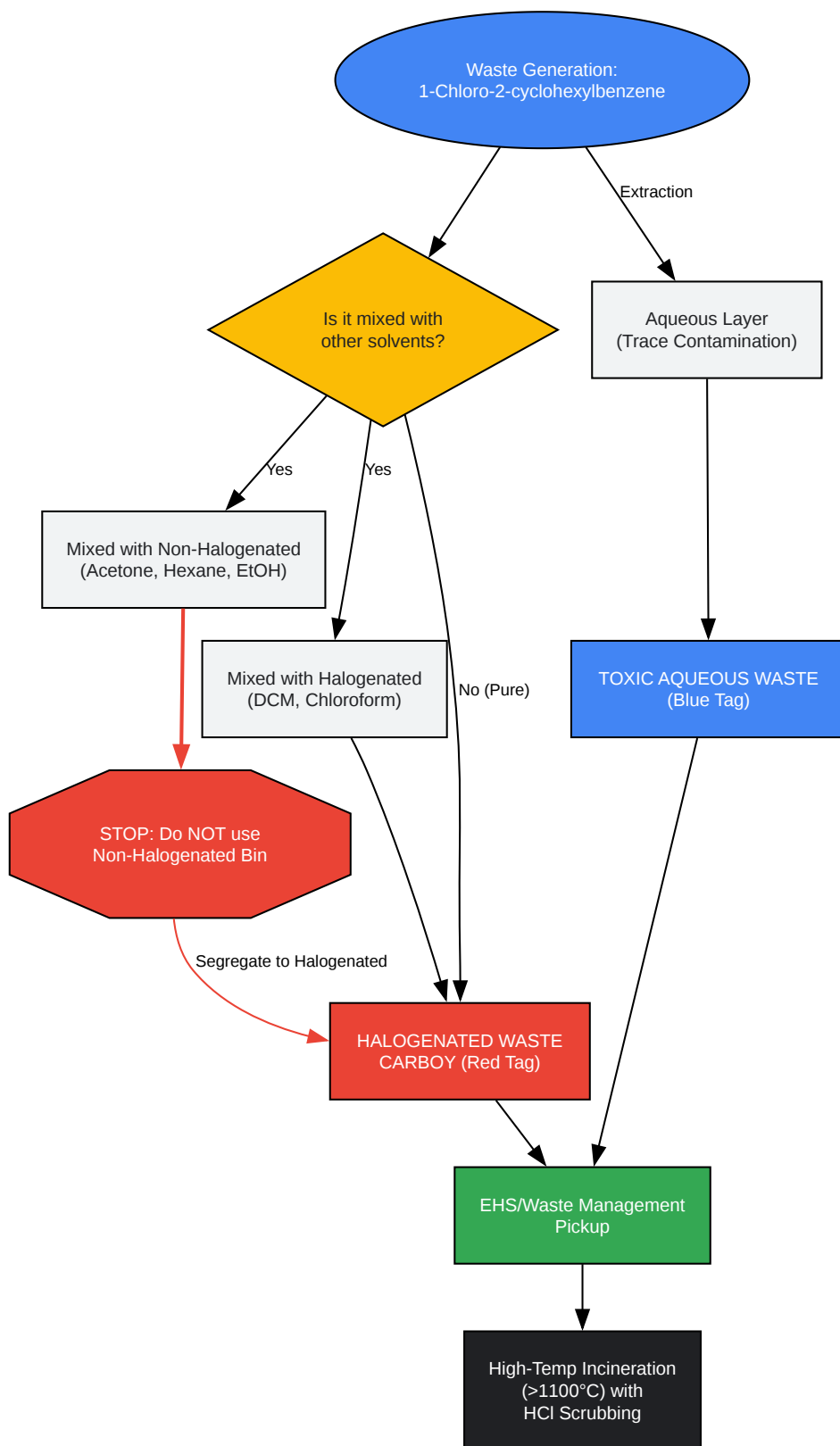
Phase 3: Spill Management (Immediate Action)

If <500mL is spilled:

- Evacuate the immediate area of ignition sources (though flash point is high, standard protocol applies).
- Absorb using vermiculite, sand, or a dedicated "Organic/Solvent" spill pillow. Do not use paper towels as they increase surface area for evaporation.
- Collect debris into a wide-mouth jar, seal, and label as "Hazardous Waste - Debris contaminated with Halogenated Aromatics."

Visual Workflow: Cradle-to-Grave Disposal Logic

The following diagram illustrates the decision matrix for handling **1-Chloro-2-cyclohexylbenzene** waste to ensure regulatory compliance.



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Figure 1: Decision matrix for segregating **1-Chloro-2-cyclohexylbenzene** waste streams. Note that mixing with non-halogenated solvents still results in a Halogenated Waste classification.^[2]
^[5]

Regulatory Classification Codes

When filling out waste tags (Red Tags), use the following codes based on your region. While this specific isomer is not always explicitly listed, it defaults to the broader "Halogenated" categories.

Region	Regulatory Body	Classification Code	Description
USA	EPA (RCRA)	F002 / D001	Spent halogenated solvents (if mixed) or Ignitable (if FP <60°C). ^[1] ^[2] Often managed as Non-RCRA Regulated Hazardous Waste if pure, but "Halogenated" status is the operational key.
EU	EWC (European Waste Catalogue)	07 01 03*	Organic halogenated solvents, washing liquids, and mother liquors. ^[1] ^[2]
Global	UN Transport	UN 3082	Environmentally Hazardous Substance, Liquid, N.O.S. (1-Chloro-2-cyclohexylbenzene). ^[1] ^[2]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13695062, **1-Chloro-2-cyclohexylbenzene**.^[2] Retrieved from [\[Link\]](#)^[2]^[3]
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